

# Physical and chemical properties of 5-Bromosalicylic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Bromosalicylic acid

Cat. No.: B146069

[Get Quote](#)

## 5-Bromosalicylic Acid: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical, chemical, and biological properties of **5-Bromosalicylic acid**. The information is curated to support research, development, and application of this compound in various scientific fields.

## Chemical Identity and Physical Properties

**5-Bromosalicylic acid**, also known as 5-bromo-2-hydroxybenzoic acid, is a derivative of salicylic acid.<sup>[1][2]</sup> Its fundamental properties are summarized in the tables below.

Table 1: General and Physical Properties of **5-Bromosalicylic Acid**

Property	Value	Reference(s)
Molecular Formula	C <sub>7</sub> H <sub>5</sub> BrO <sub>3</sub>	[1][2][3]
Molecular Weight	217.02 g/mol	[2][3]
CAS Number	89-55-4	[1][2]
Appearance	White to off-white or slightly beige crystalline powder	[1]
Melting Point	159-166 °C	[4][5][6]
Boiling Point	338.1 ± 32.0 °C (Predicted)	[4][5]
pKa	2.61 (25 °C)	[1][4]

Table 2: Solubility and Stability of **5-Bromosalicylic Acid**

Property	Description	Reference(s)
Water Solubility	Sparingly soluble in water, but soluble.	[1][4][6]
Organic Solvent Solubility	Readily dissolves in organic solvents such as ethanol and acetone.	[1]
Stability	Stable at room temperature in closed containers under normal storage and handling conditions.	[1][7]
Storage	Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances. Inert atmosphere, Room Temperature.	[1][4]

## Spectral Data

Spectroscopic data is crucial for the identification and characterization of **5-Bromosalicylic acid**.

Table 3: Spectroscopic Data for **5-Bromosalicylic Acid**

Technique	Key Features and Observations	Reference(s)
$^1\text{H}$ NMR	Spectra available in DMSO- $d_6$ .	[5][8]
$^{13}\text{C}$ NMR	Spectra available in DMSO- $d_6$ .	[5][9]
Infrared (IR)	Spectra available as KBr disc or nujol mull.	[5]
UV-Vis	UV/Visible spectrum data is available.	[5][10]
Mass Spectrometry	Mass spectrum (electron ionization) data is available.	[5]

## Experimental Protocols

### Synthesis of 5-Bromosalicylic Acid

A general procedure for the bromination of salicylic acid to yield **5-Bromosalicylic acid** is outlined below.[11] This process involves the use of a brominating agent in a suitable solvent.



[Click to download full resolution via product page](#)

*Workflow for the synthesis of **5-Bromosalicylic acid**.*

#### Methodology:

- **Reaction Setup:** A round-bottom flask equipped with a magnetic stir bar and a rubber septum is charged with tetrapropylammonium nonabromide ( $\text{Pr}_4\text{NBr}_9$ ) and dichloromethane ( $\text{CH}_2\text{Cl}_2$ ). The resulting homogeneous solution is stirred and cooled to 0 °C.[\[11\]](#)
- **Addition of Substrate:** Salicylic acid is added to the cooled solution.[\[11\]](#)
- **Reaction:** The reaction mixture is allowed to warm to 23 °C. The reaction is monitored by thin-layer chromatography (TLC) until the disappearance of the starting material.[\[11\]](#)
- **Quenching:** The reaction is quenched by the addition of a saturated aqueous solution of sodium thiosulfate ( $\text{Na}_2\text{S}_2\text{O}_3$ ).[\[11\]](#)
- **Extraction:** The mixture is transferred to a separatory funnel, and water is added. The aqueous layer is extracted multiple times with diethyl ether ( $\text{Et}_2\text{O}$ ).[\[11\]](#)
- **Washing and Drying:** The combined organic layers are washed with water and dried over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ).[\[11\]](#)
- **Isolation:** The solvent is removed under reduced pressure to yield the crude **5-Bromosalicylic acid**.[\[11\]](#) Further purification can be achieved by recrystallization.

## Analytical Methods

The following are general protocols for the analysis of **5-Bromosalicylic acid**, based on standard analytical techniques for similar aromatic carboxylic acids.

### 3.2.1. High-Performance Liquid Chromatography (HPLC)

- **Objective:** To determine the purity of a **5-Bromosalicylic acid** sample.
- **Instrumentation:** A standard HPLC system with a UV detector.
- **Column:** A C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5  $\mu\text{m}$  particle size).
- **Mobile Phase:** A mixture of an aqueous buffer (e.g., 0.1% trifluoroacetic acid in water) and an organic solvent (e.g., acetonitrile or methanol). The composition can be optimized using a

gradient or isocratic elution.

- Flow Rate: Typically 1.0 mL/min.
- Detection: UV detection at a wavelength determined from the UV-Vis spectrum of **5-Bromosalicylic acid**.
- Sample Preparation: A known concentration of the **5-Bromosalicylic acid** sample is dissolved in the mobile phase or a suitable solvent.
- Procedure: Inject the sample onto the column and record the chromatogram. The purity is determined by the relative area of the main peak.

### 3.2.2. Nuclear Magnetic Resonance (NMR) Spectroscopy

- Objective: To confirm the chemical structure of **5-Bromosalicylic acid**.
- Instrumentation: A standard NMR spectrometer (e.g., 300 MHz or higher).
- Solvent: Deuterated dimethyl sulfoxide (DMSO-d<sub>6</sub>) is a suitable solvent.[\[5\]](#)[\[12\]](#)
- Sample Preparation: Dissolve a small amount of the sample (typically 5-10 mg) in approximately 0.5-0.7 mL of the deuterated solvent in an NMR tube.
- Procedure: Acquire <sup>1</sup>H and <sup>13</sup>C NMR spectra. The chemical shifts, splitting patterns, and integration of the peaks should be consistent with the structure of **5-Bromosalicylic acid**.

### 3.2.3. Fourier-Transform Infrared (FT-IR) Spectroscopy

- Objective: To identify the functional groups present in **5-Bromosalicylic acid**.
- Instrumentation: A standard FT-IR spectrometer.
- Sample Preparation: The sample can be prepared as a potassium bromide (KBr) pellet or as a nujol mull.[\[5\]](#)
- Procedure: Acquire the IR spectrum over the range of approximately 4000-400 cm<sup>-1</sup>. The spectrum should show characteristic absorption bands for the O-H (hydroxyl and carboxylic

acid), C=O (carboxylic acid), C=C (aromatic), and C-Br bonds.

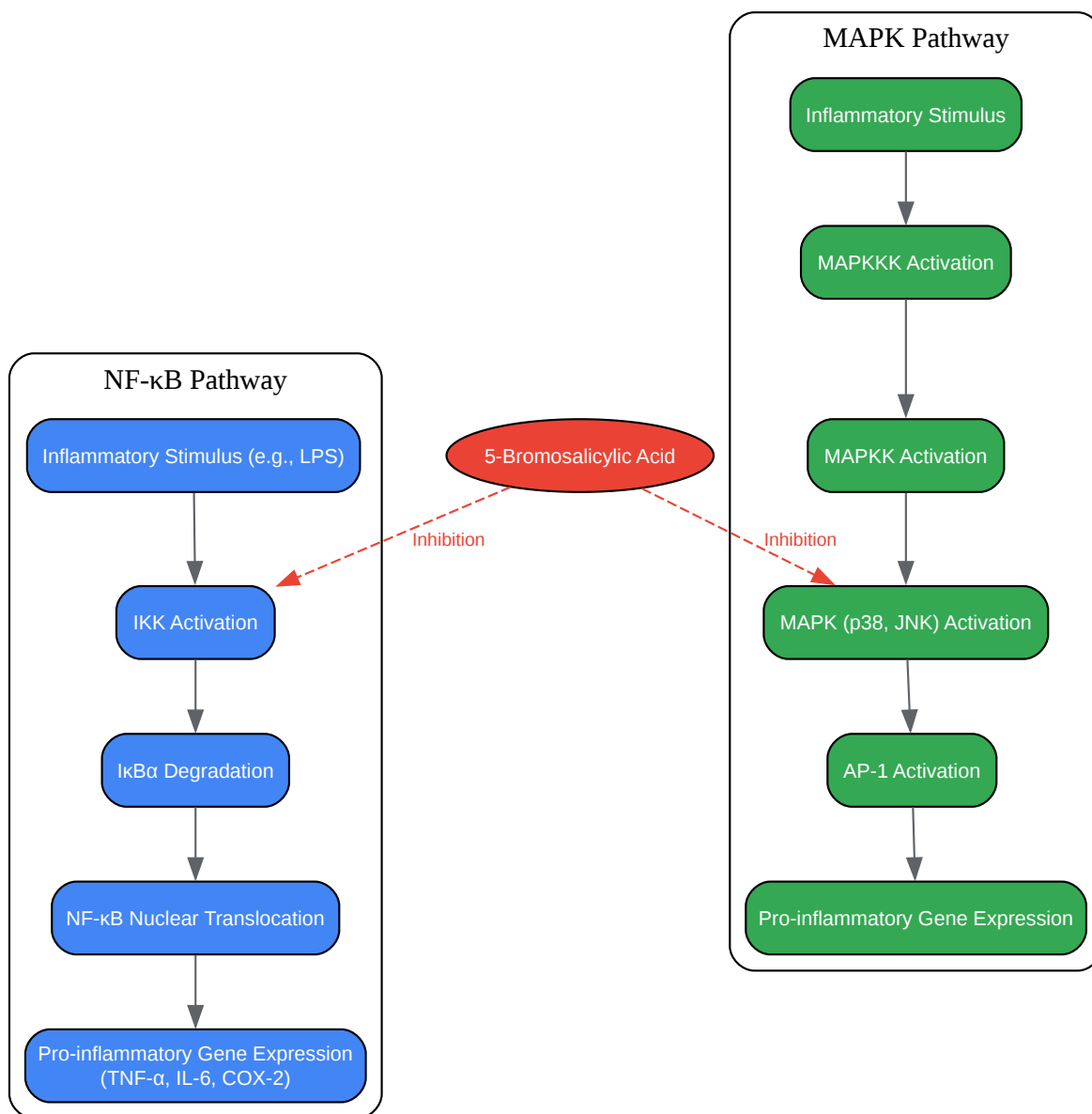
## Chemical Reactivity and Biological Activity

**5-Bromosalicylic acid** exhibits reactivity typical of a substituted salicylic acid. It can undergo reactions such as esterification and amidation.<sup>[1]</sup> It is also used as a starting material in the synthesis of more complex molecules, such as honokiol, a neurotrophic biphenyl-type neolignan.<sup>[13][14]</sup>

Derivatives of salicylic acid are known for their anti-inflammatory and antimicrobial activities.<sup>[13][15]</sup> While specific data for **5-Bromosalicylic acid** is limited, it is expected to exhibit similar properties. The anti-inflammatory effects of salicylates are often attributed to their ability to modulate key cellular signaling pathways.

## Potential Signaling Pathways

The biological effects of salicylates and their derivatives are often mediated through the modulation of inflammatory signaling cascades. Two key pathways that are likely influenced by **5-Bromosalicylic acid** are the NF-κB and MAPK signaling pathways.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. pnas.org [pnas.org]
- 2. researchgate.net [researchgate.net]
- 3. Salicylic acid signal transduction: the initiation of biosynthesis, perception and transcriptional reprogramming - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. Dissection of salicylic acid-mediated defense signaling networks - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. holcapek.upce.cz [holcapek.upce.cz]
- 9. sciepub.com [sciepub.com]
- 10. 14.3 Mechanisms of Antibacterial Drugs - Microbiology | OpenStax [openstax.org]
- 11. 5-Bromosalicylic acid(89-55-4) IR2 [m.chemicalbook.com]
- 12. 5-Bromosalicylic acid synthesis - chemicalbook [chemicalbook.com]
- 13. rsc.org [rsc.org]
- 14. lcms.cz [lcms.cz]
- 15. Anti-inflammatory and pro-anabolic effects of 5-aminosalicylic acid on human inflammatory osteoarthritis models - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physical and chemical properties of 5-Bromosalicylic acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146069#physical-and-chemical-properties-of-5-bromosalicylic-acid]

---

**Disclaimer & Data Validity:**



The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)